

A Technical Guide to the Molecular Structure and Properties of 5-Chlorovanillin

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

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Abstract

5-Chlorovanillin, a halogenated derivative of the well-known natural compound vanillin, serves as a pivotal building block in medicinal chemistry and organic synthesis. The introduction of a chlorine atom onto the vanillin scaffold significantly modifies its electronic properties, lipophilicity, and metabolic stability, thereby opening new avenues for the development of novel therapeutic agents. This technical guide provides an in-depth analysis of the molecular structure, formula, and physicochemical properties of 5-chlorovanillin. Furthermore, it details a robust laboratory-scale synthesis protocol, comprehensive spectroscopic characterization data, and an overview of its current and potential applications in drug discovery. This document is intended to be a comprehensive resource for researchers leveraging this versatile compound in their scientific endeavors.

Introduction: The Significance of Halogenation in Vanillin Chemistry

Vanillin (4-hydroxy-3-methoxybenzaldehyde) is a widely utilized aromatic compound, celebrated for its characteristic flavor and aroma.^[1] Beyond its use in the food and fragrance industries, its phenolic aldehyde structure provides a versatile scaffold for chemical modification. In drug development, the strategic introduction of halogen atoms, particularly

chlorine, is a well-established method for modulating a molecule's pharmacological profile.^{[2][3]} Chlorination can enhance membrane permeability, improve metabolic stability by blocking sites of oxidation, and alter binding affinities to biological targets.^[2]

5-Chlorovanillin emerges from this strategy as a compound of significant interest. The chlorine atom at the C5 position of the benzene ring, ortho to the hydroxyl group, induces a notable change in the molecule's electronic and steric landscape. This guide will explore the fundamental molecular characteristics of 5-chlorovanillin, providing the technical foundation necessary for its effective application in research and development.

Molecular Structure and Physicochemical Properties

A thorough understanding of a compound's fundamental properties is critical for its application in any experimental context. This section details the structural and physical characteristics of 5-chlorovanillin.

Chemical Formula and Nomenclature

The molecular identity of 5-chlorovanillin is defined by its elemental composition and systematic naming conventions.

- Molecular Formula: $C_8H_7ClO_3$ ^{[4][5][6]}
- Molecular Weight: 186.59 g/mol ^{[4][5][6]}
- IUPAC Name: 5-Chloro-4-hydroxy-3-methoxybenzaldehyde^{[4][5]}
- Synonyms: **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**, Vanillin, 5-chloro-^{[4][5][7]}
- CAS Number: 19463-48-0^{[4][5]}

Structural Representation

The arrangement of atoms and functional groups dictates the reactivity and intermolecular interactions of 5-chlorovanillin. The molecule is achiral.^[6]

Caption: 2D Molecular Structure of 5-Chlorovanillin.

Physicochemical Data

The physical properties of a compound are essential for designing experimental conditions, including solvent selection, reaction temperatures, and purification methods.

Property	Value	Source(s)
Appearance	White to grey powder or crystals	[8]
Melting Point	165-169 °C	[8][9]
Boiling Point	288.1 °C at 760 mmHg (Predicted)	[8]
Density	1.377 g/cm ³ (Predicted)	[8]
LogP	1.867 (Predicted)	[8]
pKa	6.32 ± 0.23 (Predicted)	[8]
Storage Temperature	Room Temperature, Inert Atmosphere	[8]

Synthesis and Purification

The synthesis of 5-chlorovanillin is most commonly achieved via the electrophilic aromatic substitution of vanillin. The choice of chlorinating agent and reaction conditions is crucial for achieving high regioselectivity and yield.

Synthetic Rationale

The hydroxyl and methoxy groups on the vanillin ring are ortho-, para-directing activators for electrophilic substitution. The C5 position is sterically accessible and electronically activated, making it the primary site for chlorination under controlled conditions. N-Chlorosuccinimide (NCS) is a mild and effective chlorinating agent for this transformation, often leading to high yields of the desired 5-chloro isomer with minimal side products.[10][11]

Experimental Protocol: Chlorination of Vanillin using NCS

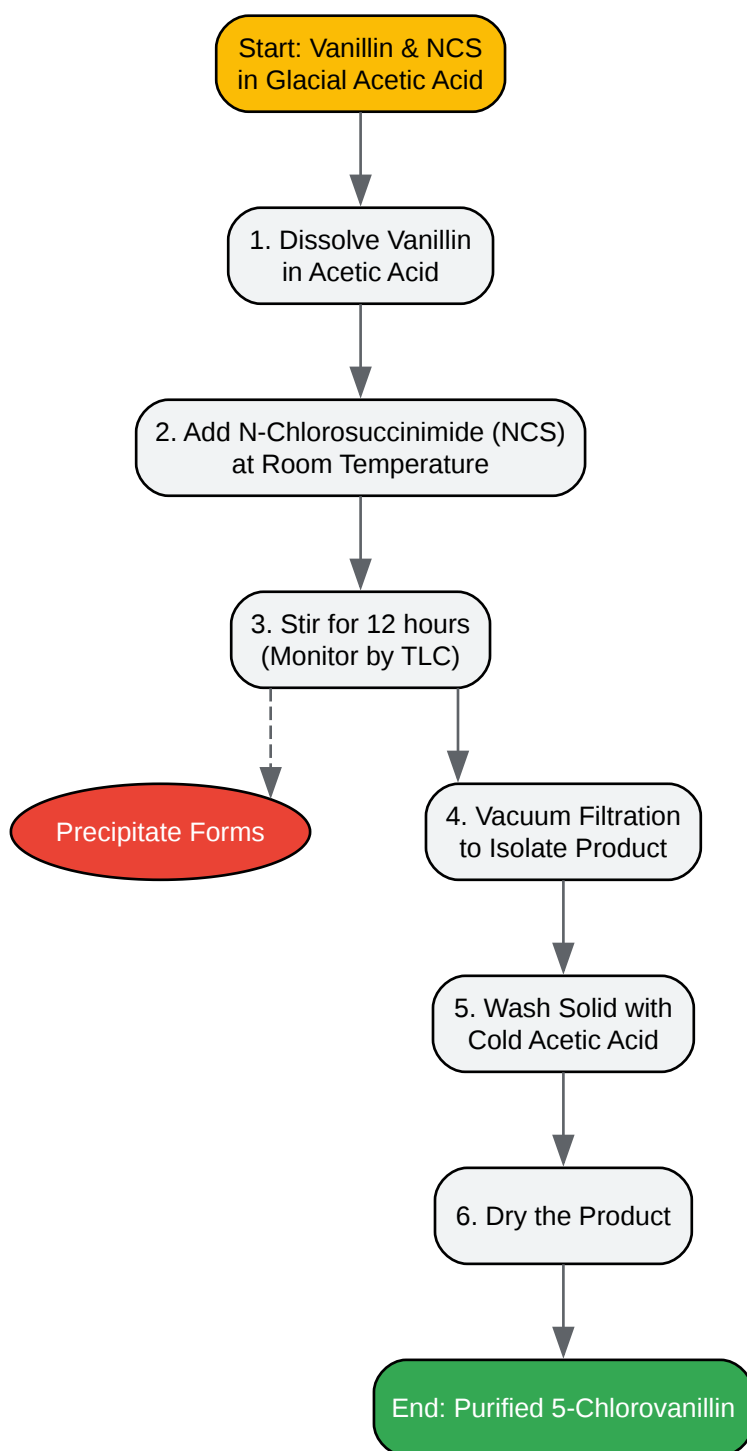
This protocol describes a reliable method for the synthesis of 5-chlorovanillin.[11]

Materials:

- Vanillin (1 equivalent)
- N-Chlorosuccinimide (NCS) (1 equivalent)
- Glacial Acetic Acid
- Standard laboratory glassware
- Magnetic stirrer and heating mantle
- Filtration apparatus

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve vanillin (e.g., 7.61 g, 50 mmol) in glacial acetic acid (e.g., 100 mL).
- **Addition of NCS:** To the stirred solution, add N-Chlorosuccinimide (e.g., 6.68 g, 50 mmol) portion-wise at room temperature.
- **Reaction:** Stir the reaction mixture at room temperature for 12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Isolation:** A precipitate of 5-chlorovanillin will form during the reaction. Collect the solid product by vacuum filtration.
- **Purification:** Wash the filtered solid with a small amount of cold glacial acetic acid to remove residual starting materials and byproducts.
- **Drying:** Allow the purified white solid to air dry or dry in a vacuum oven at a low temperature. A typical reported yield is around 48%.[11]



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Caption: General workflow for the synthesis of 5-chlorovanillin.

Spectroscopic Characterization

Unambiguous structural confirmation is achieved through a combination of spectroscopic techniques. The following data are characteristic of 5-chlorovanillin.

Technique	Data Interpretation
^1H NMR	The proton NMR spectrum provides information on the chemical environment of the hydrogen atoms. Key expected signals include: a singlet for the aldehyde proton (~9.8 ppm), two distinct singlets or doublets for the two aromatic protons, a singlet for the methoxy group protons (~3.9 ppm), and a broad singlet for the phenolic hydroxyl proton. The exact shifts and coupling constants will depend on the solvent used.
^{13}C NMR	The carbon NMR spectrum reveals the number and type of carbon atoms. For 5-chlorovanillin, eight distinct signals are expected: one for the aldehyde carbon (~191 ppm), six for the aromatic carbons (in the ~110-155 ppm range), and one for the methoxy carbon (~56 ppm). [12] [13] [14]
IR Spectroscopy	Infrared spectroscopy identifies the functional groups present. Characteristic peaks include: a broad O-H stretch for the hydroxyl group (~3200-3400 cm^{-1}), a C-H stretch for the aldehyde (~2850 and ~2750 cm^{-1}), a strong C=O stretch for the aldehyde (~1680 cm^{-1}), C=C stretches for the aromatic ring (~1600 and ~1500 cm^{-1}), and a C-O stretch for the ether linkage (~1250 cm^{-1}).
Mass Spectrometry	Mass spectrometry confirms the molecular weight. The mass spectrum of 5-chlorovanillin will show a molecular ion peak (M^+) at m/z 186. The presence of a significant $\text{M}+2$ peak at m/z 188, with an intensity approximately one-third of the M^+ peak, is characteristic of a molecule containing one chlorine atom due to the natural isotopic abundance of ^{35}Cl and ^{37}Cl . [15]

Applications in Research and Drug Development

The unique structural features of 5-chlorovanillin make it a valuable intermediate in the synthesis of more complex molecules with diverse biological activities.

- **Antimicrobial Agents:** Vanillin and its derivatives have shown promise as antimicrobial agents. The introduction of a chlorine atom can enhance this activity. 5-Chlorovanillin serves as a precursor for Schiff bases, chalcones, and other heterocyclic compounds that have been investigated for their antibacterial and antifungal properties.[\[16\]](#)
- **Anticancer Research:** The vanillin scaffold has been explored for the development of anticancer agents. 5-Chlorovanillin can be used to synthesize derivatives that target various cancer-related pathways. For example, indole derivatives, which can be synthesized from precursors like 5-chlorovanillin, have shown significant potential in anticancer therapy.[\[11\]](#)[\[17\]](#)
- **Enzyme Inhibitors:** The structure of 5-chlorovanillin is suitable for designing inhibitors of various enzymes. For instance, derivatives of substituted benzaldehydes are known to inhibit enzymes like catechol-O-methyltransferase (COMT), which is relevant in the treatment of Parkinson's disease.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Serotonin Receptor Ligands:** Modified benzamides, which can be derived from 5-chlorovanillin, have been investigated as antagonists for the serotonin 5-HT₃ receptor, indicating potential applications in managing conditions like chemotherapy-induced nausea.[\[21\]](#)

The incorporation of the 5-chloro-benzaldehyde moiety can lead to compounds with improved potency and selectivity for various biological targets.[\[22\]](#)

Safety, Handling, and Storage

Proper handling and storage are essential when working with any chemical reagent.

- **Hazard Identification:** 5-Chlorovanillin is generally classified as an irritant. It may cause skin, eye, and respiratory irritation.[\[23\]](#)[\[24\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling the compound.
- Handling: Avoid creating dust. Use in a well-ventilated area or a chemical fume hood. Avoid contact with skin, eyes, and clothing.[\[23\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Protect from direct sunlight.[\[23\]](#)
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

Conclusion

5-Chlorovanillin is a strategically important synthetic intermediate whose value is derived from the synergistic combination of the versatile vanillin scaffold and the modulating effects of chlorine substitution. Its well-defined molecular structure and predictable reactivity make it an excellent starting material for the synthesis of a wide array of potentially bioactive compounds. This guide has provided the core technical information—from its fundamental properties and synthesis to its spectroscopic signature and applications—to empower researchers in chemistry, biology, and pharmacology to effectively utilize 5-chlorovanillin in the pursuit of scientific discovery and the development of next-generation therapeutics.

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